

A Comparative Guide to Cellular Assays for Confirming PROTAC-Mediated Degradation

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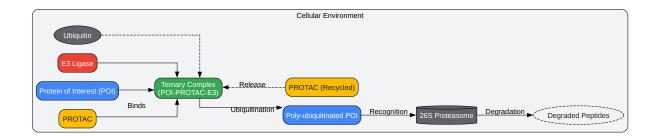
Proteolysis-targeting chimeras (PROTACs) have emerged as a revolutionary therapeutic modality, capable of targeting and eliminating disease-causing proteins.[1][2] Unlike traditional inhibitors that block a protein's function, PROTACs are heterobifunctional molecules that hijack the cell's own ubiquitin-proteasome system (UPS) to induce the degradation of a specific protein of interest (POI).[1][3][4] A typical PROTAC consists of a ligand that binds the POI, another ligand that recruits an E3 ubiquitin ligase, and a linker connecting them.[5][6] The formation of a ternary complex between the POI, the PROTAC, and the E3 ligase leads to the ubiquitination of the POI, marking it for destruction by the proteasome.[5][7]

Confirming that a PROTAC candidate effectively and specifically degrades its intended target is a critical step in the drug discovery pipeline.[8] This requires a multi-faceted approach, employing a suite of cellular assays to build a comprehensive evidence package. This guide provides an objective comparison of the key cellular assays used to validate PROTAC-mediated degradation, complete with experimental data, detailed protocols, and workflow visualizations.

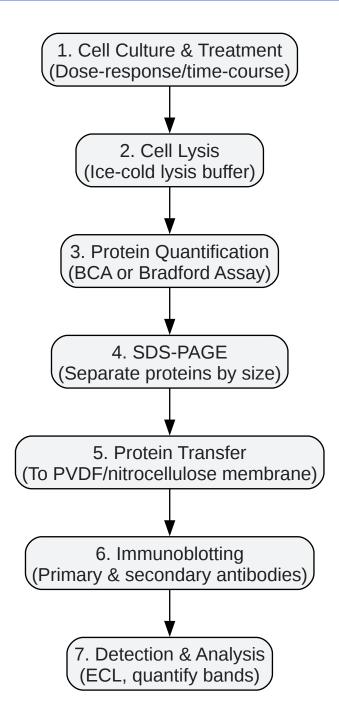
The PROTAC Mechanism of Action

The efficacy of a PROTAC is a multi-step process that begins with cell entry and culminates in the catalytic degradation of the target protein.[9] Understanding this pathway is essential for selecting the appropriate assays to investigate a PROTAC's mechanism of action (MoA).

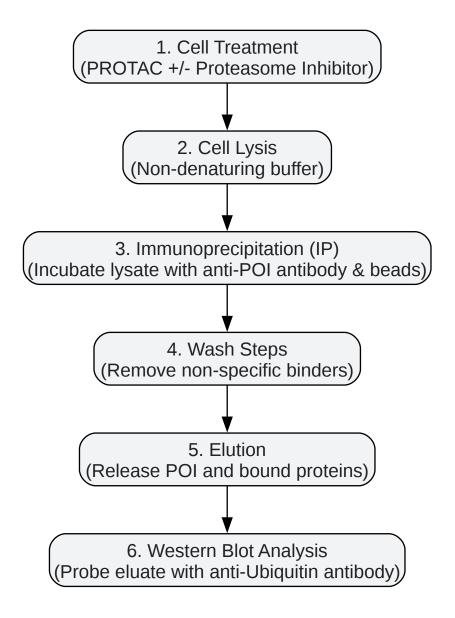




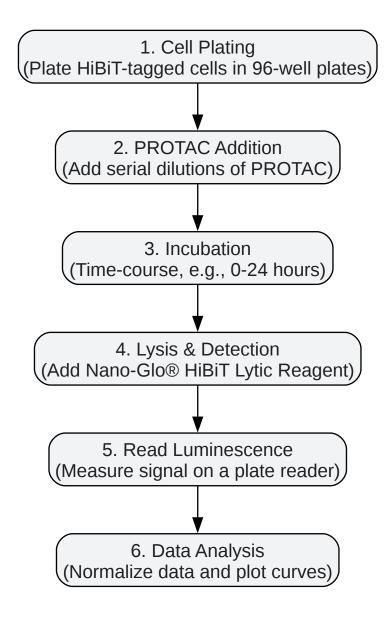












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